Cross-Validation of C.I. Pigment Red 14 Characterization: A Comparative Guide

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Compound of Interest	
Compound Name:	*C.I. Pigment red 14*
CAS No.:	*6471-50-7*
Cat. No.:	*B035989*

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This guide provides a comparative analysis of the characterization results of **C.I. Pigment Red 14** against two alternative red pigments, C.I. Pigment Red 170 and C.I. Pigment Red 254. The information is intended for researchers, scientists, and professionals in drug development who require a clear understanding of pigment properties for their applications. While comprehensive quantitative data for **C.I. Pigment Red 14** is not readily available in public sources, this guide presents the available information alongside data for the alternatives to offer a baseline for comparison and to underscore the importance of empirical cross-validation.

Quantitative Data Summary

The following table summarizes the key physicochemical and performance characteristics of **C.I. Pigment Red 14** and its alternatives. It is important to note the gaps in the publicly available data for **C.I. Pigment Red 14**, highlighting the necessity for in-house characterization and validation.

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Property	C.I. Pigment Red 14	C.I. Pigment Red 170	C.I. Pigment Red 254
C.I. Name	Pigment Red 14	Pigment Red 170	Pigment Red 254
C.I. Number	12380	12475	56110
Chemical Class	Monoazo	Naphthol AS	Diketopyrrolopyrrole (DPP)
CAS Number	6471-50-7[1]	2786-76-7	84632-65-5
Molecular Formula	C24H17ClN4O4[1]	C26H22N4O4	C18H10Cl2N2O2
Molecular Weight	460.87 g/mol [1]	454.48 g/mol	357.19 g/mol
Physical Appearance	Blue-light red powder[1]	Red powder	Bright red powder
Density	1.42 g/cm³	~1.3-1.5 g/cm³	~1.56 g/cm³
Lightfastness (Blue Wool Scale)	Data not publicly available (ASTM II in oil/acrylic)	6-7 (depending on crystal form)	8
Heat Stability	Data not publicly available	180-200°C	300°C
Solvent Resistance	General description: Good	Good to very good (rating of 5 against many solvents)	Excellent
Alkali Resistance	General description: Good	5 (Excellent)	5 (Excellent)
Acid Resistance	General description: Good	5 (Excellent)	5 (Excellent)

Experimental Protocols

To ensure accurate and reproducible characterization of pigments, standardized experimental protocols are crucial. The following are detailed methodologies for key performance indicators.

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Lightfastness Testing

Lightfastness, the resistance of a material to color change upon exposure to light, is a critical parameter for pigments. Standardized testing is performed according to ASTM D4303 or ISO 105-B02.

Principle: Specimens of the pigment, prepared in a suitable binder and applied to a substrate, are exposed to a controlled artificial light source that simulates natural daylight. The change in color is assessed by comparing the exposed sample to an unexposed control.

Apparatus:

- Xenon Arc Weathering Instrument
- Spectrophotometer or Colorimeter
- Blue Wool Scale reference standards (ISO 105-B02) or Gray Scale for Color Change (ASTM D4303)

Procedure:

- Sample Preparation: Disperse the pigment in the chosen binder (e.g., oil, acrylic) at a specified concentration. Apply a uniform film of the dispersion onto a standardized substrate. Allow the samples to dry and cure completely.
- Exposure: Place the prepared samples in the xenon arc apparatus. A portion of each sample should be masked to serve as an unexposed control.
- Exposure Conditions (based on ISO 105-B02):
  - Light Source: Xenon arc lamp with filters to simulate daylight (D65).
  - Irradiance: Controlled at a specified level (e.g., 42 W/m^2).
  - Temperature: Controlled black panel temperature (e.g., 50-65°C).
  - Humidity: Controlled relative humidity.

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- Assessment: Periodically remove the samples and compare the change in color of the exposed area to the unexposed area using the Blue Wool Scale. The lightfastness rating is the number of the Blue Wool standard that shows a similar degree of fading. For ASTM D4303, the color difference (ΔE*ab) is measured using a spectrophotometer, and the lightfastness is categorized based on the magnitude of this change.

Heat Stability Testing

Heat stability determines the temperature at which a pigment begins to show signs of degradation or color change.

Principle: A sample of the pigment, typically incorporated into a plastic or coating, is subjected to a series of increasing temperatures in a controlled oven. The color change at each temperature is then evaluated.

Apparatus:

- High-precision laboratory oven
- Colorimeter or Spectrophotometer
- Injection molding machine or film applicator

Procedure:

- Sample Preparation: Compound the pigment into a polymer (e.g., HDPE, PVC) at a defined concentration. Produce standardized plaques or films through injection molding or another suitable method.
- Exposure: Place the prepared samples in a laboratory oven at a starting temperature (e.g., 150°C) for a specified duration (e.g., 10-30 minutes).
- Incremental Heating: Increase the temperature in defined steps (e.g., 20°C increments) for subsequent samples.
- Assessment: After cooling, measure the color of each sample using a colorimeter. The heat stability is reported as the highest temperature at which the color change (ΔE*ab) remains within a predefined tolerance compared to a control sample kept at room temperature.

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Solvent Resistance Testing

Solvent resistance evaluates the ability of a pigment to resist bleeding or color change when in contact with various solvents. A common method is the solvent rub test as outlined in ASTM D5402.

Principle: A cured film of a coating containing the pigment is rubbed with a cloth saturated in a specific solvent for a defined number of cycles. The effect on the coating and the discoloration of the cloth are then assessed.

Apparatus:

- Cotton cloth or cheesecloth
- Solvent dispenser
- Mechanical rubbing tester (optional, for consistency)

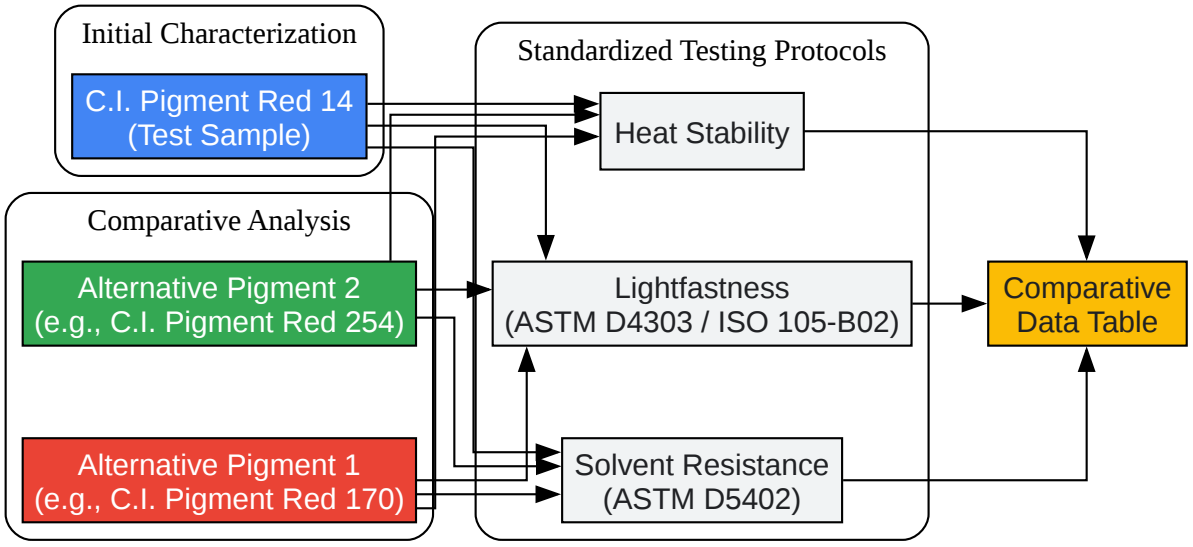
Procedure:

- Sample Preparation: Apply a uniform film of the pigmented coating to a substrate and allow it to fully cure.
- Test Execution:
  - Saturate a piece of cloth with the test solvent (e.g., methyl ethyl ketone (MEK), ethanol, xylene).
  - With moderate pressure, perform a specified number of "double rubs" (one back-and-forth motion) over the cured film.
- Assessment: Evaluate the coating for any signs of degradation, such as softening, marring, or removal of the film. Assess the cloth for the degree of color transfer. The results are often reported on a scale (e.g., 1-5, where 5 is no effect).

Visualizing Methodologies

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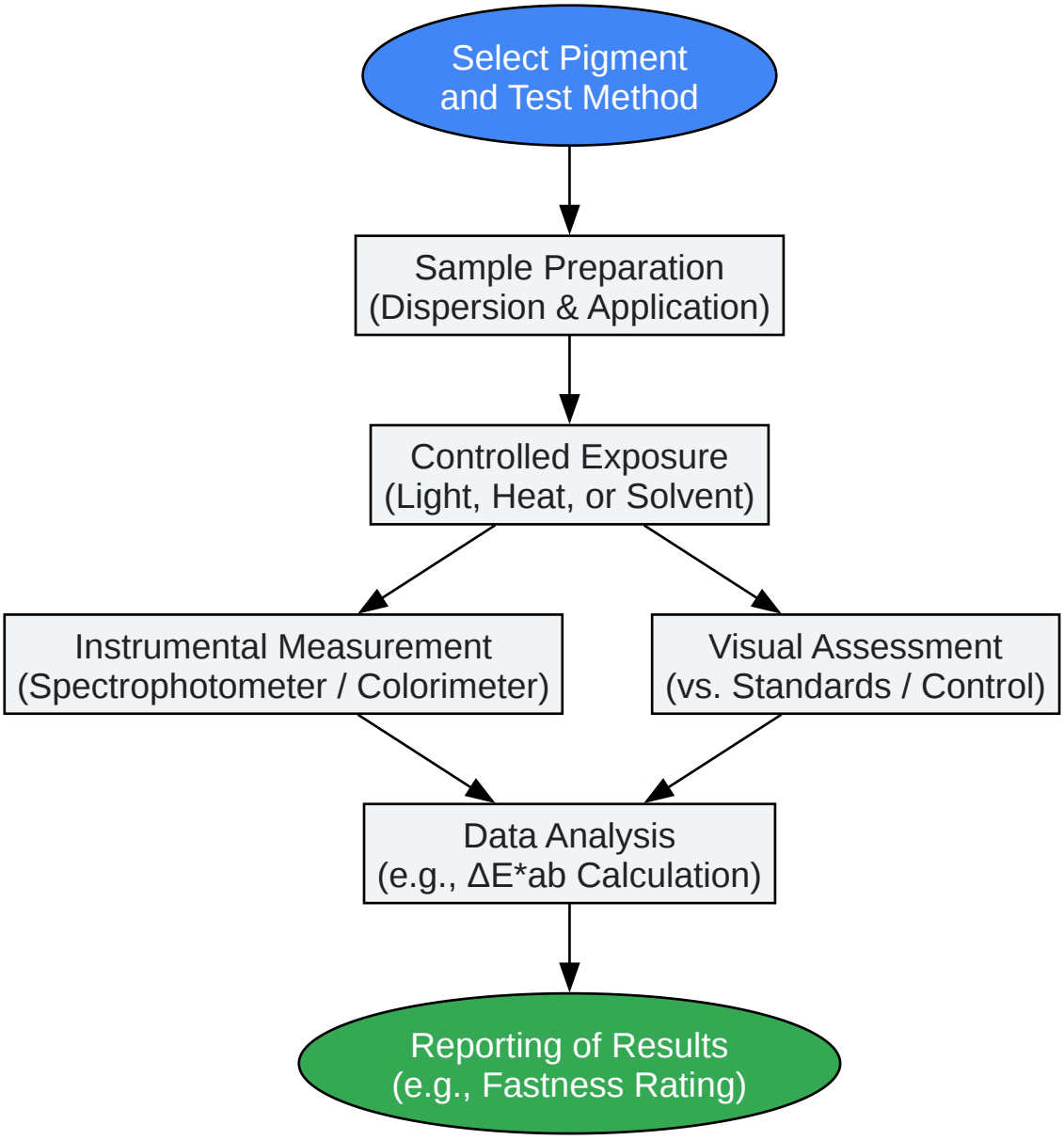
To further clarify the relationships and workflows involved in pigment characterization, the following diagrams are provided.



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Caption: Cross-validation workflow for pigment characterization.

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Caption: General experimental workflow for pigment testing.

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References

- 1. dyestuffintermediates.com [dyestuffintermediates.com]
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